

A Comprehensive Technical Guide to the Safe Handling of 2-Fluorobenzonitrile-d4

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Compound of Interest

Compound Name: 2-Fluorobenzonitrile-d4

Cat. No.: B12303682

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This guide provides an in-depth overview of the safety data and handling precautions for **2-Fluorobenzonitrile-d4**, a deuterated analog of 2-Fluorobenzonitrile. The information presented is essential for researchers, scientists, and professionals in drug development to ensure safe laboratory practices. Since a specific Safety Data Sheet (SDS) for the deuterated compound is not readily available, this guide is based on the well-established safety profile of its non-deuterated counterpart, 2-Fluorobenzonitrile. Deuteration is not expected to significantly alter the chemical's primary hazards.

Section 1: Hazard Identification and Classification

2-Fluorobenzonitrile is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin.^{[1][2][3]} It is also known to cause skin and serious eye irritation and may lead to respiratory irritation.^{[1][2][3]} The compound is a combustible liquid.^{[2][3]}

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.
- H315: Causes skin irritation.^{[1][2]}
- H319: Causes serious eye irritation.^{[1][2]}

- H335: May cause respiratory irritation.[1]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the handling and storage section of this guide.

Section 2: Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Property	Value
Molecular Formula	C7D4FN
Appearance	Colorless to light yellow or light brown liquid.[2] [3]
Boiling Point	90 °C at 21 mmHg; 188 °C at 750 mmHg.[4]
Density	1.116 g/mL at 25 °C.[4]
Flash Point	74 °C (165.2 °F) - closed cup.[4]
Refractive Index	n20/D 1.505.[4]

Section 3: Handling and Storage

Proper handling and storage procedures are paramount to minimizing exposure and ensuring a safe working environment.

Handling:

- Work under a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2]
- Avoid contact with skin and eyes.[5]
- Wash hands and any exposed skin thoroughly after handling.[2][5][6][7]

- Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, eye protection, and face protection.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)[\[6\]](#)

Storage:

- Store in a well-ventilated place.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Keep the container tightly closed.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Store in a dry place.
- Store locked up.[\[6\]](#)

Section 4: First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical.

Exposure Route	First-Aid Measures
Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell.[2][5][6][7][8] Rinse mouth.[2][5][6][7][8] Do NOT induce vomiting.[1] Immediately make the victim drink water (two glasses at most).
Inhalation	If inhaled, remove the person to fresh air and keep comfortable for breathing.[1][2][5][6][7][8] Call a POISON CENTER or doctor/physician if you feel unwell.[2][6][7][8] If not breathing, give artificial respiration.[6]
Skin Contact	If on skin, wash with plenty of soap and water.[1] [2][5][6][7][8] Call a POISON CENTER or doctor/physician if you feel unwell.[2][8] If skin irritation occurs, get medical advice/attention.[2] Take off contaminated clothing and wash it before reuse.[2][6]
Eye Contact	If in eyes, rinse cautiously with water for several minutes.[1][5][6][7][8] Remove contact lenses, if present and easy to do. Continue rinsing.[1][5] [6][7][8] If eye irritation persists, get medical advice/attention.[2][6]

Section 5: Accidental Release and Fire-Fighting Measures

Accidental Release:

- Ensure adequate ventilation.[5][8]
- Avoid inhalation of dusts/vapors.
- Avoid substance contact.

- Evacuate the danger area and consult an expert.
- Do not let the product enter drains.
- Collect, bind, and pump off spills.

Fire-Fighting:

- Suitable Extinguishing Media: Use extinguishing measures that are appropriate to local circumstances and the surrounding environment. No limitations of extinguishing agents are given for this substance/mixture.
- Hazardous Combustion Products: In case of fire, the following can be released: Carbon oxides, Nitrogen oxides (NOx), Hydrogen fluoride, and Hydrogen cyanide (hydrocyanic acid).
- Firefighter Protection: Wear a self-contained breathing apparatus and full protective gear.^[5]
^[8]

Section 6: Experimental Protocols

The search results did not contain specific experimental protocols for the determination of safety parameters for 2-Fluorobenzonitrile or its deuterated form. This information is typically generated by the manufacturer and is not always publicly available in detail.

Section 7: Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **2-Fluorobenzonitrile-d4**, from receipt of the chemical to its final disposal.



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Caption: A workflow diagram for the safe handling of **2-Fluorobenzonitrile-d4**.

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